

# dimethyl pyridine-2,6-carboxylate CAS number and molecular weight

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## Compound of Interest

Compound Name: *Dimethyl pyridine-2,6-carboxylate*

Cat. No.: *B132725*

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## A Technical Guide to Dimethyl Pyridine-2,6-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of dimethyl pyridine-2,6-dicarboxylate, a versatile chemical compound with significant applications in organic synthesis and coordination chemistry. This document details its chemical and physical properties, provides experimental protocols for its synthesis and analysis, and outlines its key applications.

### Core Compound Identification

Dimethyl pyridine-2,6-dicarboxylate is a symmetrical diester featuring a pyridine core with two methyl carboxylate groups at the 2 and 6 positions. This structure imparts distinct binding properties and chemical characteristics.

Identifier	Value	Citation
CAS Number	5453-67-8	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>4</sub>	[1][2][3]
Molecular Weight	195.17 g/mol	[1][3]
IUPAC Name	dimethyl pyridine-2,6-dicarboxylate	[1]
Synonyms	2,6-Pyridinedicarboxylic acid, dimethyl ester; Dimethyl dipicolinate	[1][2]
InChI Key	SNQQJEJPMXYTR-UHFFFAOYSA-N	[2]
SMILES	<chem>COC(=O)C1=NC(=CC=C1)C(=O)OC</chem>	[1]

## Physicochemical and Spectroscopic Data

The physical and chemical properties of dimethyl pyridine-2,6-dicarboxylate are well-documented, providing a basis for its application in various chemical reactions and analytical procedures.

Property	Value	Citation
Physical State	Off-White Solid	
Melting Point	121-125 °C	
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	Aromatic protons in the downfield region, methyl protons as singlets in the upfield region.	[2]
Mass Spectrometry	Molecular ion peak at m/z 195.	[2]
Infrared (IR) Spectroscopy	Available via ATR-IR and FTIR (KBr wafer).	[3]

## Experimental Protocols

### Synthesis of Dimethyl Pyridine-2,6-dicarboxylate

A common laboratory-scale synthesis involves the esterification of pyridine-2,6-dicarboxylic acid.

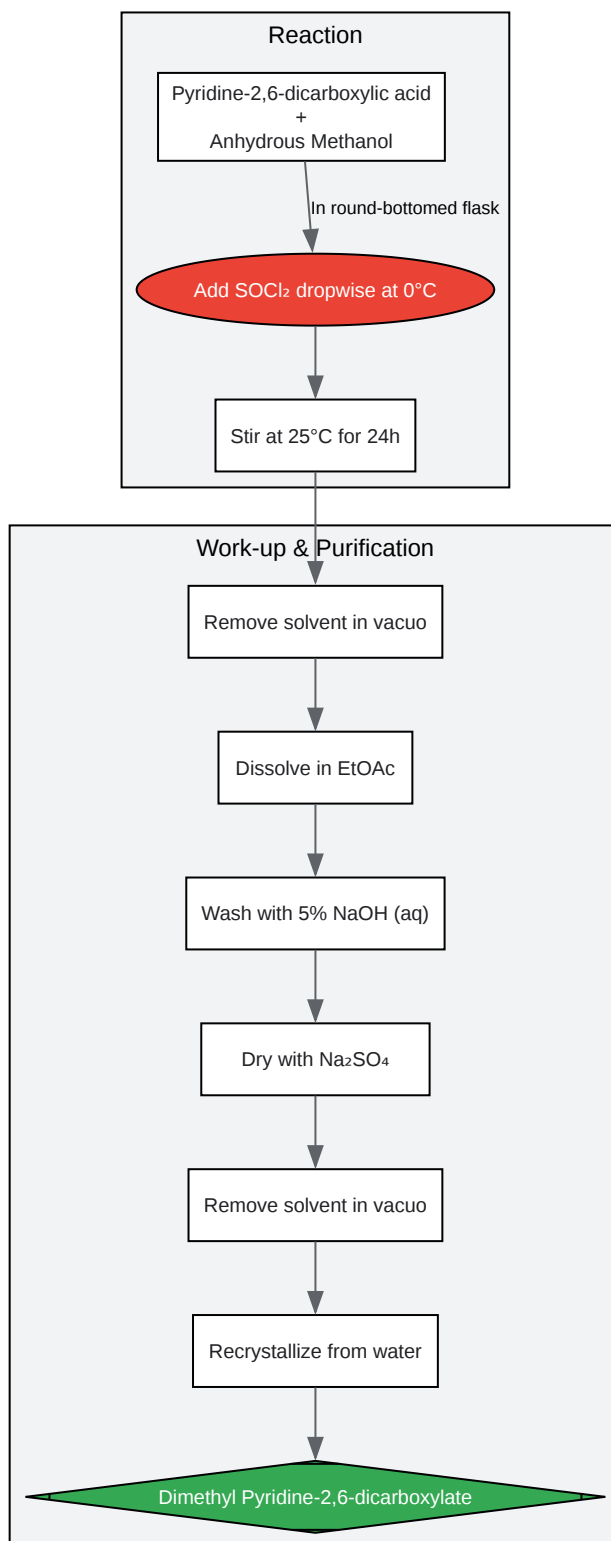
Materials:

- Pyridine-2,6-dicarboxylic acid (1.67 g, 10 mmol)
- Anhydrous methanol (30 ml)
- Thionyl chloride ( $\text{SOCl}_2$ ) (2.2 ml, 30 mmol)
- Ethyl acetate (EtOAc)
- Aqueous NaOH (5%)
- Anhydrous  $\text{Na}_2\text{SO}_4$

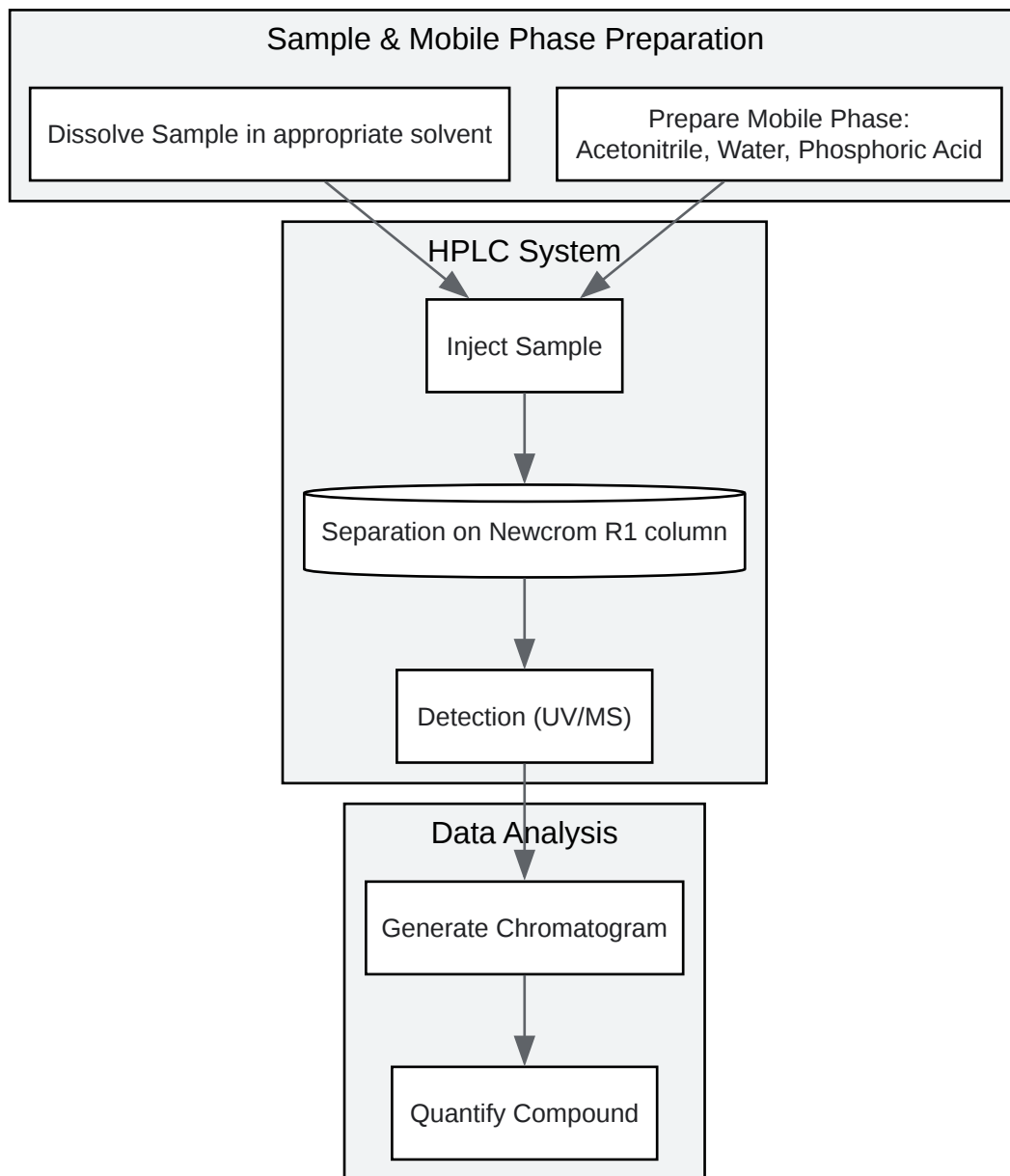
Procedure:

- Stir pyridine-2,6-dicarboxylic acid and anhydrous methanol in a round-bottomed flask.
- Add thionyl chloride dropwise at 273 K (0 °C).[\[1\]](#)
- Heat the reaction mixture to 298 K (25 °C) and stir for 24 hours.[\[1\]](#)
- Remove the solvent in vacuo.
- Dissolve the residue in ethyl acetate and wash with 5% aqueous NaOH.
- Dry the organic layer with anhydrous  $\text{Na}_2\text{SO}_4$ .[\[1\]](#)
- Remove the solvent in vacuo to obtain the solid product.
- Recrystallize the solid from water to yield the purified product.[\[1\]](#)

## Synthesis of Dimethyl Pyridine-2,6-dicarboxylate



## HPLC Analysis Workflow



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## References

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- 3. Dimethyl pyridine-2,6-carboxylate | C<sub>9</sub>H<sub>9</sub>NO<sub>4</sub> | CID 79549 - PubChem [pubchem.ncbi.nlm.nih.gov]
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